

An In-depth Technical Guide to N-Phenylphosphanimine

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Compound of Interest

Compound Name: *N*-Phenylphosphanimine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Phenylphosphanimine, also known as triphenylphosphine phenylimide, is an organophosphorus compound with significant applications in synthetic chemistry. As a key intermediate in the Staudinger reaction, it serves as a versatile reagent for the synthesis of amines and other nitrogen-containing compounds. This guide provides a comprehensive overview of its nomenclature, chemical properties, synthesis, and reaction mechanisms, tailored for professionals in research and drug development.

Nomenclature and Identification

N-Phenylphosphanimine is known by a variety of names in chemical literature. A clear understanding of its nomenclature is crucial for accurate identification and literature searches.

Identifier	Value
CAS Number	2325-27-1[1]
Preferred IUPAC Name	N-(Triphenylphosphoranylidene)aniline
Synonyms	Triphenylphosphine phenylimide, Tetraphenylphosphanimine, (Phenylimino)triphenylphosphorane, N- Phenyliminotriphenylphosphorane

Physicochemical and Structural Properties

N-Phenylphosphanimine is a white solid that is soluble in many organic solvents.[1] Its key properties are summarized in the table below.

Property	Value
Molecular Formula	C ₂₄ H ₂₀ NP
Molar Mass	353.40 g/mol
Melting Point	128-131 °C
P–N–C Bond Angle	130.4°[1]
P–N Bond Distance	160 pm[1]

Synthesis of N-Phenylphosphanimine via the Staudinger Reaction

The primary route for the synthesis of **N-Phenylphosphanimine** is the Staudinger reaction, which involves the reaction of triphenylphosphine with phenyl azide.[1]

Experimental Protocol

Materials:

- Triphenylphosphine (PPh₃)

- Phenyl azide (PhN_3)
- Anhydrous tetrahydrofuran (THF)
- Nitrogen gas atmosphere

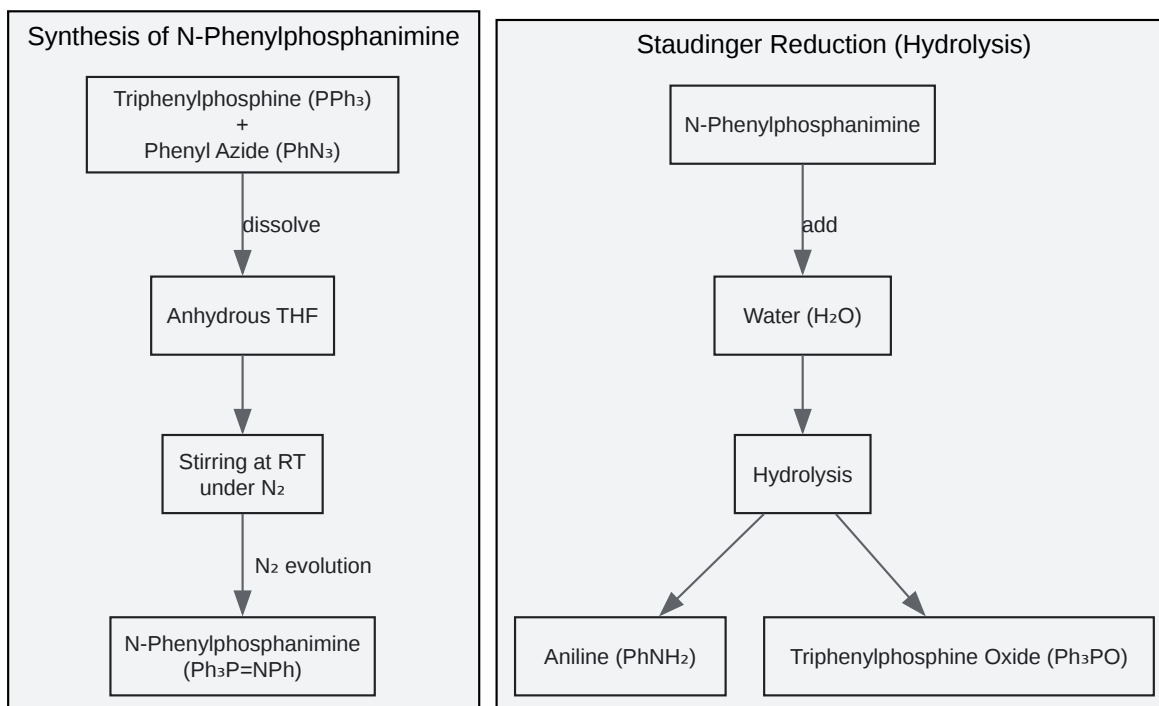
Procedure:

- In a round-bottom flask under a nitrogen atmosphere, dissolve triphenylphosphine (1.0 eq) in anhydrous THF.
- Slowly add a solution of phenyl azide (1.0 eq) in anhydrous THF to the triphenylphosphine solution at room temperature with stirring.
- A vigorous evolution of nitrogen gas will be observed.
- Continue stirring the reaction mixture at room temperature for 2-4 hours until the gas evolution ceases.
- The product, **N-Phenylphosphanimine**, can be isolated by removal of the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system, such as diethyl ether or a mixture of THF and hexane.

Reaction Mechanisms

The formation of **N-Phenylphosphanimine** is the first step of the Staudinger reaction. This iminophosphorane can then be hydrolyzed to produce a primary amine and triphenylphosphine oxide. This two-step process is known as the Staudinger reduction.^[2]

Staudinger Reaction Workflow

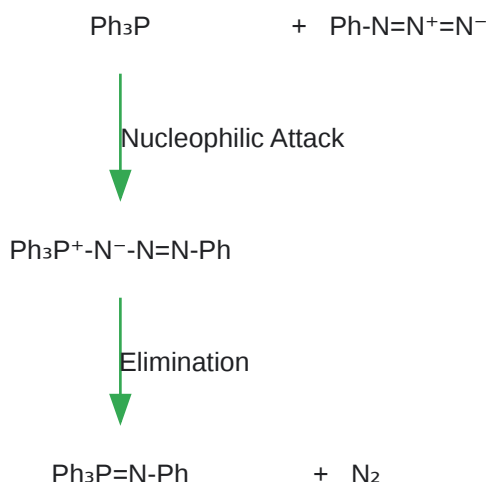


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Caption: Workflow for the synthesis of **N-Phenylphosphanimine** and its subsequent hydrolysis.

Mechanism of the Staudinger Reaction

The reaction proceeds through a phosphazide intermediate, which then loses nitrogen gas to form the iminophosphorane.



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Caption: Mechanism of the Staudinger reaction.

Applications in Research and Drug Development

While **N-Phenylphosphanimine** itself is primarily a synthetic intermediate, the triphenylphosphine moiety is being explored for its potential in drug delivery. The lipophilic nature of the triphenylphosphonium cation facilitates the targeting of mitochondria, which has implications for the development of novel anticancer therapies. The Staudinger ligation, a modification of the Staudinger reaction, is a powerful tool in chemical biology for the selective labeling of biomolecules.[2] Although direct involvement in signaling pathways has not been established for **N-Phenylphosphanimine**, its role in the synthesis of biologically active molecules is of significant interest to the drug development community.

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References

- 1. Triphenylphosphine phenylimide - Wikipedia [en.wikipedia.org]

- 2. Staudinger reaction - Wikipedia [en.wikipedia.org]
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